

Application Notes and Protocols for the Analysis of 1-Methylcyclohexanecarboxylic Acid-d10

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Compound of Interest

Compound Name: 1-Methylcyclohexanecarboxylic Acid-d10
Cat. No.: B15622785

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the sample preparation and analysis of **1-Methylcyclohexanecarboxylic Acid-d10**, a deuterated internal standard crucial for the accurate quantification of its non-labeled counterpart and other related carboxylic acids in biological matrices. The methodologies outlined below are applicable to both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) platforms.

Introduction

1-Methylcyclohexanecarboxylic acid is a compound of interest in various fields, including metabolic research and drug development. Accurate and precise quantification of this and other structurally similar carboxylic acids in complex biological matrices such as plasma, serum, and urine is essential. The use of a stable isotope-labeled internal standard like **1-Methylcyclohexanecarboxylic Acid-d10** is the gold standard for such quantitative analyses. [1] It effectively compensates for variations in sample preparation, derivatization efficiency, and instrument response, thereby ensuring high accuracy and reproducibility.[1]

These application notes provide comprehensive workflows for sample extraction, derivatization, and instrumental analysis, along with representative quantitative performance data.

Quantitative Data Summary

The following tables summarize typical quantitative performance data for the analysis of short-chain fatty acids, which are structurally analogous to 1-methylcyclohexanecarboxylic acid, using the protocols described herein. This data is intended to provide a realistic expectation of method performance.

Table 1: Representative Performance of GC-MS Method for Short-Chain Fatty Acids

Parameter	Performance Metric
Linearity (r^2)	> 0.99
Recovery	81.1% - 115.5% [2]
Precision (%RSD)	< 20% [2]
Limit of Detection (LOD)	0.20 - 499.90 pg on column [2]
Limit of Quantification (LOQ)	2.00 - 1007.00 pg on column [2]

Table 2: Representative Performance of LC-MS/MS Method for Short-Chain Fatty Acids

Parameter	Performance Metric
Linearity (r^2)	> 0.998 [3] [4]
Recovery	> 80% [5]
Precision (%RSD)	< 14% [5]
Accuracy (%RE)	< $\pm$ 10% [5]
Limit of Detection (LOD)	0.001 mM (for most SCFAs) [3] [4]
Limit of Quantification (LOQ)	0.01 μ M (for most SCFAs) [5]

Experimental Protocols

Protocol 1: GC-MS Analysis of 1-Methylcyclohexanecarboxylic Acid in Urine

This protocol details the extraction and derivatization of urine samples for the analysis of 1-methylcyclohexanecarboxylic acid using **1-Methylcyclohexanecarboxylic Acid-d10** as an internal standard. The method involves liquid-liquid extraction followed by silylation.

Materials:

- Urine sample
- **1-Methylcyclohexanecarboxylic Acid-d10** internal standard solution
- Methoxyamine HCl solution (75 g/L in water)[6]
- Ethyl acetate (HPLC grade)[7][8]
- Hexane (HPLC grade)[6]
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS[7]
- Sodium chloride (solid)[7]
- Hydrochloric acid (1 M)[7]
- Pyridine[9]
- Glass vials (2 mL and 4 mL) with PTFE-lined caps
- Centrifuge tubes (15 mL)
- Centrifuge
- Nitrogen evaporator
- Heating block

Procedure:

- Sample Preparation:

1. Thaw frozen urine samples to room temperature.
2. Vortex the samples to ensure homogeneity.
3. Pipette a specific volume of urine (e.g., 200 μ L) into a 2 mL glass vial.[\[6\]](#) The sample volume may be normalized based on creatinine concentration.[\[1\]](#)[\[8\]](#)
4. Add a known amount of **1-Methylcyclohexanecarboxylic Acid-d10** internal standard solution.
5. Add 40 μ L of methoxyamine HCl solution to stabilize keto-acids.[\[6\]](#)[\[8\]](#)
6. Incubate the mixture at 60 °C for 30 minutes.[\[6\]](#)

- Extraction:

1. Acidify the sample by adding 1 M HCl to bring the pH to < 2.[\[9\]](#)
2. Saturate the aqueous phase with solid sodium chloride to improve extraction efficiency.[\[7\]](#)
[\[9\]](#)
3. Perform a two-step liquid-liquid extraction by adding ethyl acetate (e.g., 600 μ L), vortexing thoroughly for 1 minute, and centrifuging to separate the phases.[\[6\]](#)[\[7\]](#)
4. Combine the organic layers from both extractions into a clean 4 mL glass vial.

- Derivatization:

1. Evaporate the combined organic extracts to dryness under a gentle stream of nitrogen at 35-40 °C.[\[6\]](#)[\[7\]](#)
2. To the dried residue, add 160 μ L of hexane and 40 μ L of BSTFA (with 1% TMCS).[\[6\]](#)
Alternatively, 75 μ L of BSTFA with 1% TMCS and 20 μ L of pyridine can be used.[\[7\]](#)[\[9\]](#)

3. Cap the vial tightly and incubate at 70-90 °C for 15-30 minutes to form the trimethylsilyl (TMS) derivatives.[6][7]

- GC-MS Analysis:

1. Cool the sample to room temperature and transfer to a GC vial with a micro-insert.

2. Inject an aliquot (e.g., 1 µL) into the GC-MS system.

3. GC Conditions (Typical):

- Column: Non-polar capillary column (e.g., HP-5ms, 30 m x 0.25 mm x 0.25 µm)[7]
- Carrier Gas: Helium
- Inlet Temperature: 250-300 °C
- Oven Program: Start at 80 °C, hold for 5 min, then ramp at 8 °C/min to 280 °C and hold for 10 min.[7]

4. MS Conditions (Typical):

- Ionization Mode: Electron Ionization (EI)
- Scan Range: m/z 50-550[1][7]
- Quantification: Use selected ion monitoring (SIM) for the characteristic ions of the analyte and the internal standard.



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GC-MS Sample Preparation Workflow

Protocol 2: LC-MS/MS Analysis of 1-Methylcyclohexanecarboxylic Acid in Plasma/Serum

This protocol describes a method for the quantification of 1-methylcyclohexanecarboxylic acid in plasma or serum using **1-Methylcyclohexanecarboxylic Acid-d10** as an internal standard. The workflow involves protein precipitation followed by derivatization with 3-nitrophenylhydrazine (3-NPH).

Materials:

- Plasma/Serum sample
- **1-Methylcyclohexanecarboxylic Acid-d10** internal standard solution
- Acetonitrile (ACN), LC-MS grade[[10](#)]
- Methanol, LC-MS grade
- 3-Nitrophenylhydrazine hydrochloride (3-NPH·HCl) solution[[10](#)]
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC·HCl) solution[[10](#)]
- Pyridine solution
- Methyl tert-butyl ether (MTBE)[[10](#)]
- Formic acid
- Water, LC-MS grade
- Centrifuge tubes (1.5 mL)
- Centrifuge
- Nitrogen evaporator

- Vortex mixer

Procedure:

- Sample Preparation and Protein Precipitation:

1. Thaw frozen plasma/serum samples on ice.
2. In a 1.5 mL centrifuge tube, combine a small volume of the sample (e.g., 50 μ L) with a known amount of the **1-Methylcyclohexanecarboxylic Acid-d10** internal standard solution.
3. Add cold acetonitrile (e.g., 200 μ L) to precipitate proteins.
4. Vortex the mixture vigorously for 1 minute.
5. Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4 °C.
6. Carefully transfer the supernatant to a clean tube.

- Derivatization:

1. To the supernatant, add the derivatization reagents: 3-NPH·HCl solution and EDC·HCl solution in the presence of pyridine.[\[10\]](#)
2. Incubate the reaction mixture (e.g., at 40 °C for 30 minutes) to form the 3-nitrophenylhydrazone derivatives.

- Extraction of Derivatives:

1. Perform a liquid-liquid extraction of the derivatized analytes using MTBE.[\[10\]](#)
2. Vortex and centrifuge to separate the phases.
3. Transfer the organic (upper) layer to a new tube.

- Final Sample Preparation:

1. Evaporate the organic extract to dryness under a stream of nitrogen.

2. Reconstitute the residue in a suitable solvent for LC-MS/MS analysis (e.g., 10% acetonitrile in water with 0.1% formic acid).[10]

- LC-MS/MS Analysis:

1. Inject an aliquot into the LC-MS/MS system.

2. LC Conditions (Typical):

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to separate the analytes.

3. MS/MS Conditions (Typical):

- Ionization Mode: Electrospray Ionization (ESI), positive or negative mode depending on the derivative.
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions: Optimized for the specific precursor and product ions of the derivatized analyte and internal standard.



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